

## Part 1: Core Physicochemical and Safety Profile

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### Compound of Interest

Compound Name: *Tert-butyl 3-oxo-3-phenylpropanoate*  
CAS No.: 54441-66-6  
Cat. No.: B1265983

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A thorough understanding of a compound's properties is foundational to its effective and safe application in a laboratory setting. **Tert-butyl 3-oxo-3-phenylpropanoate** is a stable, commercially available reagent whose key characteristics are summarized below.

### Physicochemical Data Summary

The following table consolidates the essential identifiers and computed properties for **tert-butyl 3-oxo-3-phenylpropanoate**.

| Property          | Value                                             | Source(s) |
|-------------------|---------------------------------------------------|-----------|
| CAS Number        | 54441-66-6                                        | [1]       |
| Molecular Formula | C <sub>13</sub> H <sub>16</sub> O <sub>3</sub>    | [1]       |
| Molecular Weight  | 220.26 g/mol                                      | [1]       |
| IUPAC Name        | tert-butyl 3-oxo-3-phenylpropanoate               | [1]       |
| Synonyms          | tert-butyl benzoylacetate, t-butyl benzoylacetate | [1]       |
| SMILES            | <chem>CC(C)(C)OC(=O)CC(=O)C1=CC=CC=C1</chem>      | [1]       |
| InChIKey          | PRTKMICNYGEWGB-UHFFFAOYSA-N                       | [1]       |
| XLogP3            | 2.5                                               | [1]       |

## Safety and Handling

As a responsible laboratory practice, adherence to safety protocols is paramount. The Globally Harmonized System (GHS) classification for this compound indicates potential hazards that require appropriate handling measures.

- Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.[1]
- Precautionary Measures: Use in a well-ventilated area, such as a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of dust or vapors and prevent contact with skin and eyes.

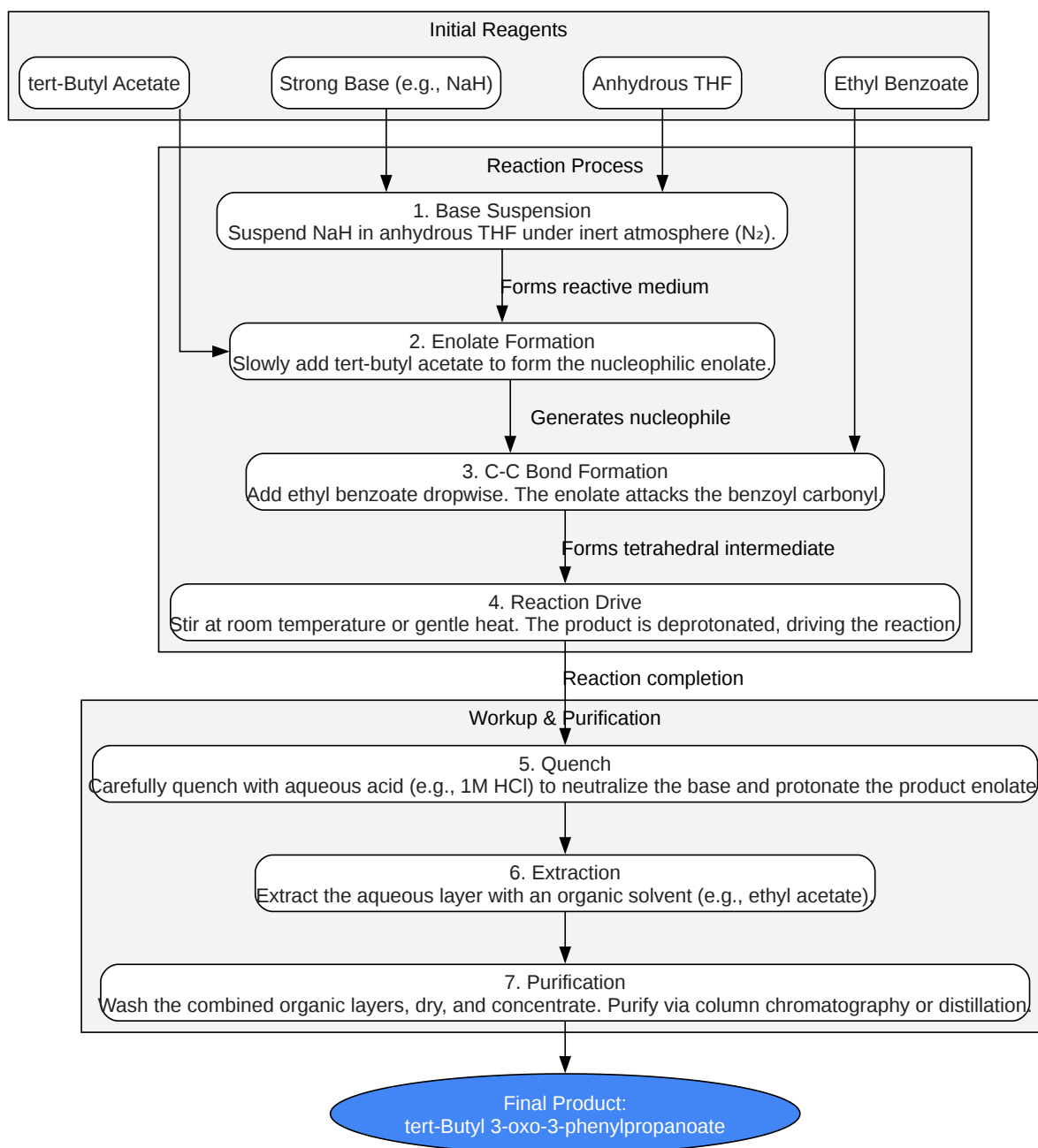
## Part 2: Synthesis Methodology: The Crossed Claisen Condensation

The primary and most efficient route for synthesizing **tert-butyl 3-oxo-3-phenylpropanoate** is a Crossed Claisen Condensation. This reaction forms a new carbon-carbon bond by coupling an enolizable ester with a non-enolizable ester in the presence of a strong base.<sup>[2][3]</sup>

### Causality and Strategic Choices

- **Reactant Selection:** The reaction involves tert-butyl acetate (the enolizable component with  $\alpha$ -hydrogens) and a non-enolizable benzoyl ester, such as ethyl benzoate or methyl benzoate. The benzoyl ester lacks  $\alpha$ -hydrogens and thus cannot self-condense, ensuring it acts solely as the electrophilic "acceptor" for the enolate of tert-butyl acetate.<sup>[3]</sup>
- **Base Stoichiometry:** A full stoichiometric equivalent of a strong, non-nucleophilic base (e.g., sodium hydride, lithium diisopropylamide, or lithium amide) is required.<sup>[4][5]</sup> This is a critical distinction from base-catalyzed reactions. The  $\beta$ -ketoester product is significantly more acidic ( $pK_a \approx 11$ ) than the starting ester. The strong base deprotonates the newly formed product, creating a stabilized enolate anion. This final, irreversible deprotonation step drives the reaction equilibrium to completion, in accordance with Le Châtelier's principle.<sup>[4]</sup>
- **Solvent:** Anhydrous, aprotic solvents like tetrahydrofuran (THF) or diethyl ether are essential to prevent quenching of the strong base and the reactive enolate intermediate.

### Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **tert-butyl 3-oxo-3-phenylpropanoate**.

## Detailed Experimental Protocol

- **Setup:** Equip a flame-dried, three-neck round-bottom flask with a magnetic stirrer, a dropping funnel, a condenser, and a nitrogen inlet. Maintain a positive pressure of dry nitrogen throughout the reaction.
- **Base Suspension:** Charge the flask with sodium hydride (NaH, 1.1 eq., 60% dispersion in mineral oil) and wash with anhydrous hexanes to remove the oil. Carefully decant the hexanes and suspend the NaH in anhydrous tetrahydrofuran (THF).
- **Enolate Formation:** Add tert-butyl acetate (1.2 eq.) dropwise to the stirred NaH suspension at 0 °C. Allow the mixture to stir at room temperature for 30-45 minutes to ensure complete formation of the enolate.
- **Condensation:** Dissolve ethyl benzoate (1.0 eq.) in anhydrous THF and add it dropwise to the reaction mixture. After the addition is complete, allow the reaction to stir at room temperature for 4-6 hours or until TLC analysis indicates the consumption of the starting material.
- **Workup:** Cool the flask in an ice bath and cautiously quench the reaction by the slow, dropwise addition of 1M aqueous HCl until the solution is acidic (pH ~5-6).
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous phase three times with ethyl acetate. Combine the organic layers.
- **Purification:** Wash the combined organic layers with saturated sodium bicarbonate solution, followed by brine. Dry the organic layer over anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>), filter, and concentrate under reduced pressure. The crude product can be purified by vacuum distillation or silica gel column chromatography to yield pure **tert-butyl 3-oxo-3-phenylpropanoate**.

## Part 3: Chemical Reactivity and Synthetic Utility

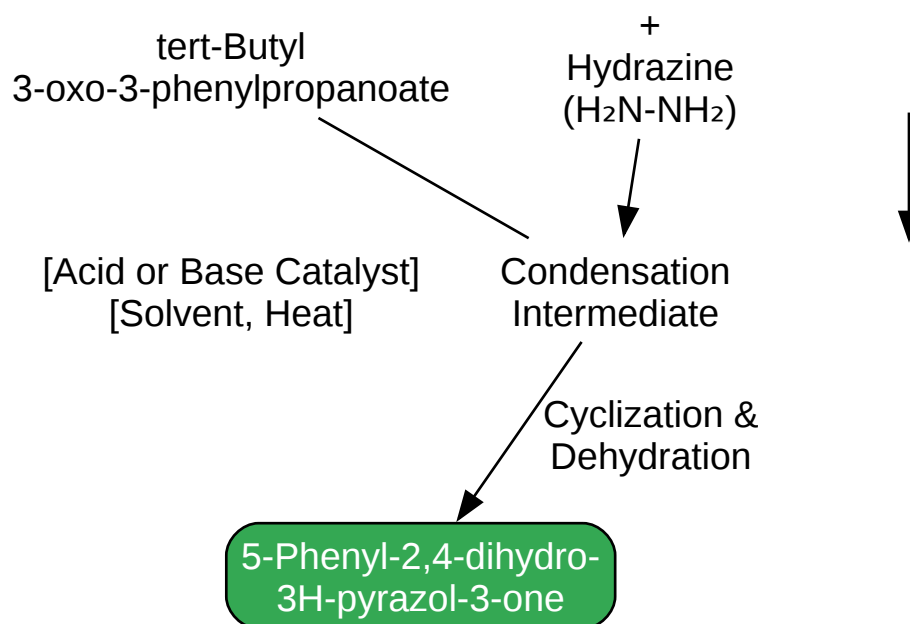
The synthetic power of **tert-butyl 3-oxo-3-phenylpropanoate** stems from its bifunctional nature. The  $\beta$ -ketoester group is a classic precursor for a vast range of chemical transformations, while the tert-butyl and phenyl groups provide steric and electronic modulation.

## The Versatile $\beta$ -Ketoester Moiety

The active methylene group (the  $-\text{CH}_2-$  between the two carbonyls) is readily deprotonated, making it a soft nucleophile for various C-C bond-forming reactions. Furthermore, this moiety is a cornerstone for the synthesis of heterocyclic systems, which are prevalent in medicinal chemistry.<sup>[6][7]</sup>

A prime example is the Knorr Pyrazole Synthesis, where a  $\beta$ -ketoester reacts with a hydrazine derivative. This condensation reaction provides a direct and high-yielding route to pyrazolones, a core scaffold in many pharmacologically active compounds.

### Reaction Diagram: Pyrazolone Synthesis



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Caption: Synthesis of a pyrazolone scaffold from **tert-butyl 3-oxo-3-phenylpropanoate**.

## The Role of the Tert-Butyl Group

The tert-butyl group is not merely a passive spectator. In drug design, its incorporation is a deliberate strategy.

- **Steric Shielding:** Its bulk can provide steric hindrance, protecting adjacent functional groups from unwanted reactions or directing reactions to other sites.
- **Modulation of Physicochemical Properties:** The tert-butyl group significantly increases lipophilicity, which can enhance membrane permeability. However, this often comes at the cost of reduced aqueous solubility and potentially lower metabolic stability.[8]
- **Protecting Group:** The tert-butyl ester can function as a robust protecting group for the carboxylic acid. It is stable to many nucleophilic and basic conditions but can be selectively cleaved under strong acidic conditions (e.g., trifluoroacetic acid) to unmask the free carboxylic acid, a crucial step in many multi-step syntheses.
- **Metabolic Handle:** Recent advances have shown that the supposedly inert C-H bonds of a tert-butyl group can be targeted for late-stage hydroxylation, transforming it from a simple blocking group into a functional handle for further derivatization.[9]

## Part 4: Applications in Research and Drug Development

While **tert-butyl 3-oxo-3-phenylpropanoate** is not typically an active pharmaceutical ingredient itself, it is a quintessential starting material for building blocks used in drug discovery. Its value lies in providing rapid access to molecular complexity.

- **Heterocyclic Scaffolds:** As demonstrated, it is an excellent precursor for N-containing heterocycles like pyrazoles and pyrimidines, as well as O- and S-containing rings like oxadiazoles and thiadiazoles.[6][7] These five- and six-membered ring systems are considered "privileged scaffolds" in medicinal chemistry due to their ability to interact with a wide range of biological targets.
- **Antiproliferative Agents:** Many pyrazole-containing molecules, which can be synthesized from  $\beta$ -ketoesters, have been investigated as anticancer candidates targeting various cell lines.[7]
- **Bioisosteric Replacement:** The tert-butyl group is often explored as a bioisostere for other chemical groups in lead optimization campaigns to fine-tune a drug candidate's absorption, distribution, metabolism, and excretion (ADME) profile.[8]

In essence, the utility of **tert-butyl 3-oxo-3-phenylpropanoate** is strategic. It allows medicinal chemists and process development scientists to efficiently construct core molecular frameworks that can then be elaborated into potent and selective drug candidates.

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